

physical and chemical properties of 4-Acetylmorpholine

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Compound of Interest

Compound Name: 4-Acetylmorpholine

Cat. No.: B157445

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An In-depth Technical Guide to **4-Acetylmorpholine**

Introduction

4-Acetylmorpholine, also known as N-acetylmorpholine, is a versatile organic compound belonging to the morpholine derivative class.^[1] With the CAS number 1696-20-4, this compound is a colorless to pale yellow liquid characterized by a faint, vinegar-like or amine-like odor.^{[1][2][3]} Its stable molecular structure, combining a morpholine ring with an acetyl group, makes it a valuable intermediate in a wide range of chemical syntheses.^{[1][3]} This guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and safety information for **4-Acetylmorpholine**, tailored for researchers, scientists, and professionals in drug development and agrochemical synthesis.

Physical and Chemical Properties

4-Acetylmorpholine is noted for its miscibility in water and solubility in organic solvents.^{[1][3]}^[4] This solubility profile makes it a versatile solvent and reactant in various chemical processes.^{[1][3]}

Table 1: Core Physical and Chemical Properties of 4-Acetylmorpholine

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ NO ₂	[4][5][6][7]
Molecular Weight	129.16 g/mol	[4][5][6][7]
CAS Number	1696-20-4	[4][6][7]
Appearance	Colorless to light yellow, clear liquid	[2][3][4][5]
Odor	Vinegar-like, acetic, or mild amine-like	[2][3]
Melting Point	9 - 14 °C (48.2 - 50 °F)	[2][4][5][8]
Boiling Point	240 - 245.5 °C (473.9 °F)	[2][4][8]
Flash Point	122 °C (251.6 °F) (closed cup)	[2][7][8]
Density	1.116 g/mL at 25 °C	[4][7][9]
Specific Gravity	1.110 - 1.116	[2][4]
Vapor Pressure	<0.1 mbar @ 20 °C (2.2 Pa @ 20°C)	[2][4]
Water Solubility	Miscible	[3][4][8]
Refractive Index	n _{20/D} 1.483	[4][7][9]
Viscosity	10.6 mPa·s at 20 °C	[8]
LogP (octanol/water)	-0.135 to -0.81	[2][10]
pKa	-0.72 ± 0.20 (Predicted)	[3][9]

Spectral Information

Various spectral data are available for the characterization of **4-Acetylmorpholine**, including NMR, IR, and Mass Spectrometry.[6][11]

- ¹H NMR: Spectra are available for **4-Acetylmorpholine**, typically recorded in CDCl₃. [6][12]

- Infrared (IR) Spectra: FTIR and ATR-IR spectra have been documented.[\[6\]](#)[\[13\]](#)
- Mass Spectrometry: GC-MS data is available through sources like the NIST Mass Spectrometry Data Center.[\[6\]](#)[\[11\]](#)
- Raman Spectra: Raman spectral data has also been collected for this compound.[\[6\]](#)

Chemical Properties and Reactivity

4-Acetylmorpholine is a stable compound under normal storage conditions.[\[2\]](#)[\[3\]](#) Its chemical structure, featuring an acetyl group on the morpholine nitrogen, allows it to participate in various chemical reactions, making it a key intermediate.[\[1\]](#)

- Stability: Stable under normal temperatures and pressures.[\[2\]](#)[\[3\]](#) It should be stored in a cool, dry place in a sealed container.[\[3\]](#)[\[9\]](#)
- Incompatibilities: It is incompatible with strong oxidizing agents.[\[2\]](#)
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides.[\[2\]](#)
- Reactivity: The acetyl group enhances its reactivity, making it a crucial intermediate in acylation and nucleophilic substitution reactions.[\[1\]](#) It is widely used in the synthesis of pharmaceuticals, particularly analgesics and anti-inflammatory drugs, as well as agrochemicals like the fungicides dimethomorph and flumorph.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

Synthesis of 4-Acetylmorpholine

A common method for preparing **4-Acetylmorpholine** involves the acetylation of morpholine.[\[3\]](#) This can be achieved using various acetylating agents such as acetic anhydride, acetyl chloride, methyl acetate, or ethyl acetate.[\[3\]](#)[\[14\]](#)[\[15\]](#)

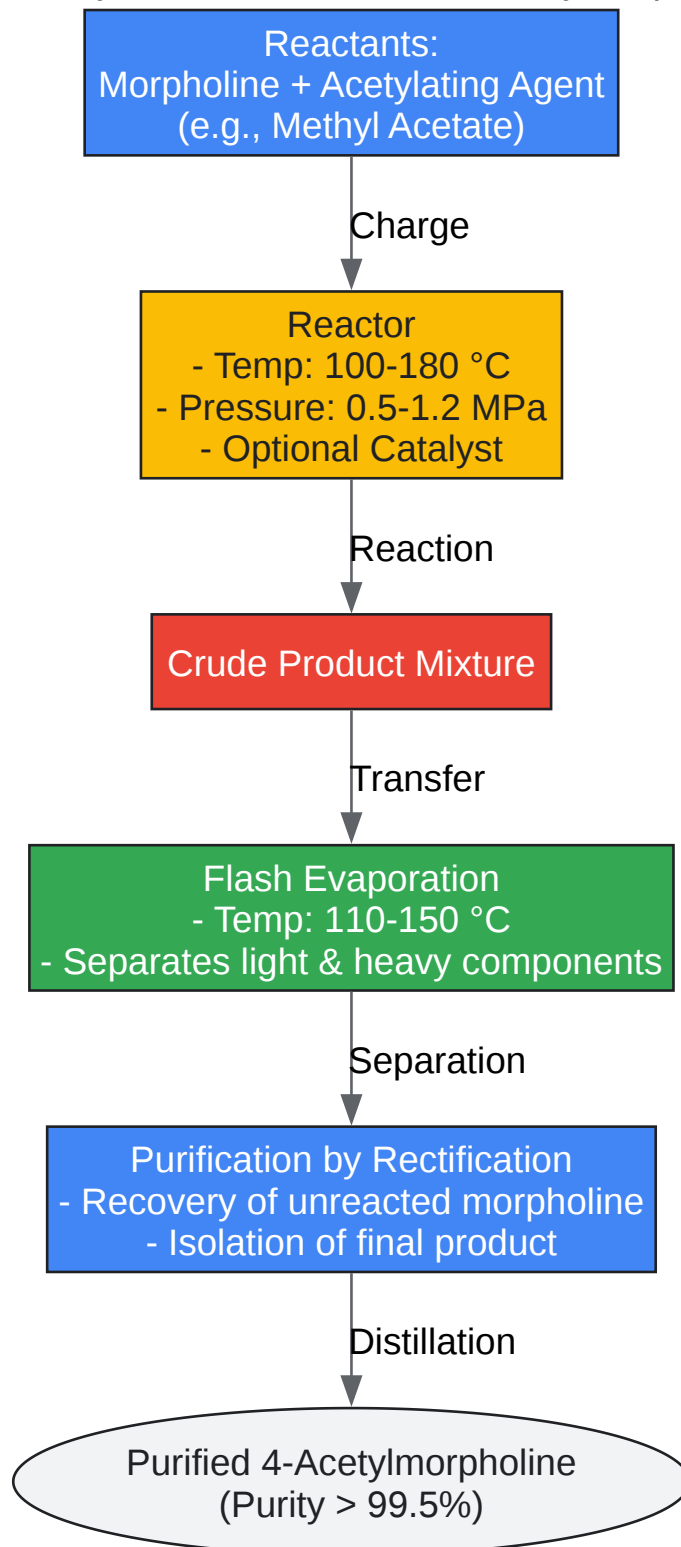
General Protocol (Amidation Reaction):

- Reaction Setup: Charge a reactor with morpholine and an acetylating agent (e.g., methyl acetate or ethyl acetate). The molar ratio may vary, for instance, a 1:1.2 ratio of morpholine

to ethyl acetate has been described.[\[14\]](#)[\[15\]](#)

- Inert Atmosphere: Purge the reactor with nitrogen to remove oxygen and then seal the system.[\[14\]](#)
- Catalyst (Optional): The reaction can be performed with or without a catalyst. Some methods employ catalysts like ionic liquids to facilitate the reaction.[\[15\]](#)
- Reaction Conditions:
 - Begin stirring and heat the mixture.
 - The reaction temperature is typically maintained between 100°C and 180°C.[\[14\]](#)[\[16\]](#)
 - The reaction can be run under normal pressure or pressurized conditions (e.g., 0.5-1.2 MPa).[\[14\]](#)[\[15\]](#)[\[16\]](#)
 - Reaction time can range from several hours (e.g., 3 to 10 hours) to ensure completion.[\[14\]](#)[\[15\]](#)
- Crude Product: Upon completion, the mixture contains the crude N-acetylmorpholine product.[\[14\]](#)[\[15\]](#)

General Synthesis Workflow for 4-Acetylmorpholine



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Caption: General workflow for the synthesis and purification of **4-Acetylmorpholine**.

Purification Protocol

The crude product is typically purified using a multi-step distillation process to achieve high purity.

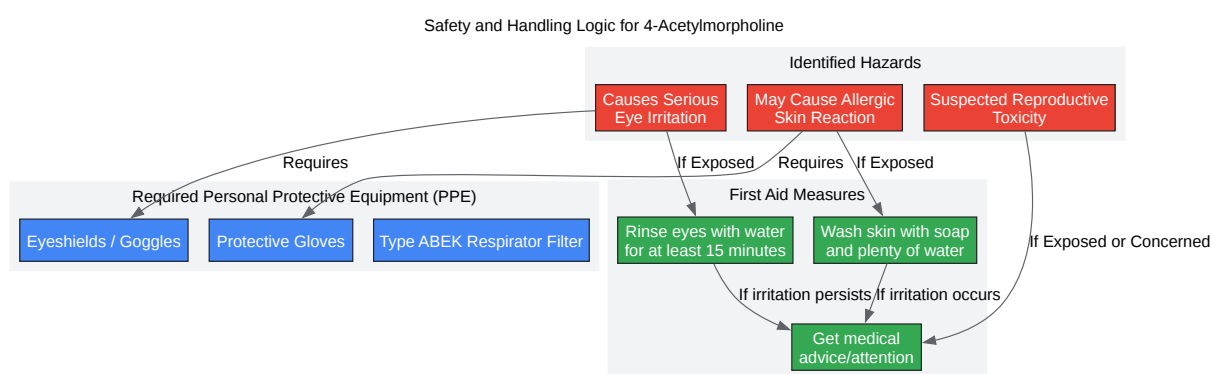
- Flash Evaporation: The crude product is first sent to a flash evaporator. This step separates volatile components (light components like methanol and unreacted reagents) from the heavier product mixture.[\[14\]](#)[\[16\]](#)
- Rectification/Fractional Distillation:
 - The light components are sent to a recovery tower to separate and recycle unreacted morpholine.[\[14\]](#)[\[16\]](#)
 - The heavy components from the flash evaporator are fed into another rectification column to remove any remaining morpholine.[\[14\]](#)[\[16\]](#)
 - Finally, the morpholine-free mixture is distilled in a product rectifier to yield the final, high-purity N-acetylmorpholine (>99.5%).[\[14\]](#)[\[17\]](#) A common laboratory method involves distillation through a Fenske column packed with glass helices.[\[17\]](#)

Safety and Handling

4-Acetylmorpholine is considered hazardous and requires careful handling.[\[2\]](#) It is classified as a skin sensitizer and can cause serious eye irritation.[\[2\]](#)[\[6\]](#)

- Hazard Codes: Xi (Irritant), Xn (Harmful).[\[9\]](#)
- Hazard Statements: H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H361 (Suspected of damaging fertility or the unborn child).[\[6\]](#)[\[7\]](#)
- Precautionary Statements:
 - P202: Do not handle until all safety precautions have been read and understood.[\[3\]](#)[\[7\]](#)
 - P261: Avoid breathing mist/vapors/spray.[\[3\]](#)[\[7\]](#)
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[8\]](#)

- P302 + P352: IF ON SKIN: Wash with plenty of water.[7]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]



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Caption: Logical relationships between hazards, PPE, and first aid for **4-Acetylmorpholine**.

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